

# Stability and Storage of 2-Bromo-5-nitroaniline: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-5-nitroaniline

Cat. No.: B076971

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for **2-Bromo-5-nitroaniline**. The information herein is intended to support the safe and effective handling, storage, and use of this compound in research and development settings.

## Physicochemical Properties

A foundational understanding of the physicochemical properties of **2-Bromo-5-nitroaniline** is essential for comprehending its stability profile.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	217.02 g/mol	[1]
Appearance	Light yellow to brown crystalline powder	[2]
Melting Point	139-141 °C	[3]
Solubility	Slightly soluble in water.	[3]

## Recommended Storage Conditions

To ensure the integrity and purity of **2-Bromo-5-nitroaniline**, adherence to proper storage conditions is critical. The following recommendations are based on information from safety data sheets and chemical suppliers.

Condition	Recommendation
Temperature	Room temperature. <a href="#">[4]</a>
Light	Store in a dark place. <a href="#">[4]</a>
Atmosphere	Store under an inert atmosphere. <a href="#">[4]</a>
Container	Keep in a tightly closed container. <a href="#">[5]</a>
Ventilation	Store in a cool, dry, and well-ventilated area. <a href="#">[5]</a>
Incompatibilities	Keep away from strong oxidizing agents. <a href="#">[6]</a>

## Stability Profile and Potential Degradation Pathways

While specific quantitative stability data for **2-Bromo-5-nitroaniline** is not extensively available in the public domain, its chemical structure—an aromatic amine with nitro and bromo substituents—provides insight into its potential degradation pathways. Aromatic nitro compounds can be susceptible to degradation under various stress conditions.[\[7\]](#)

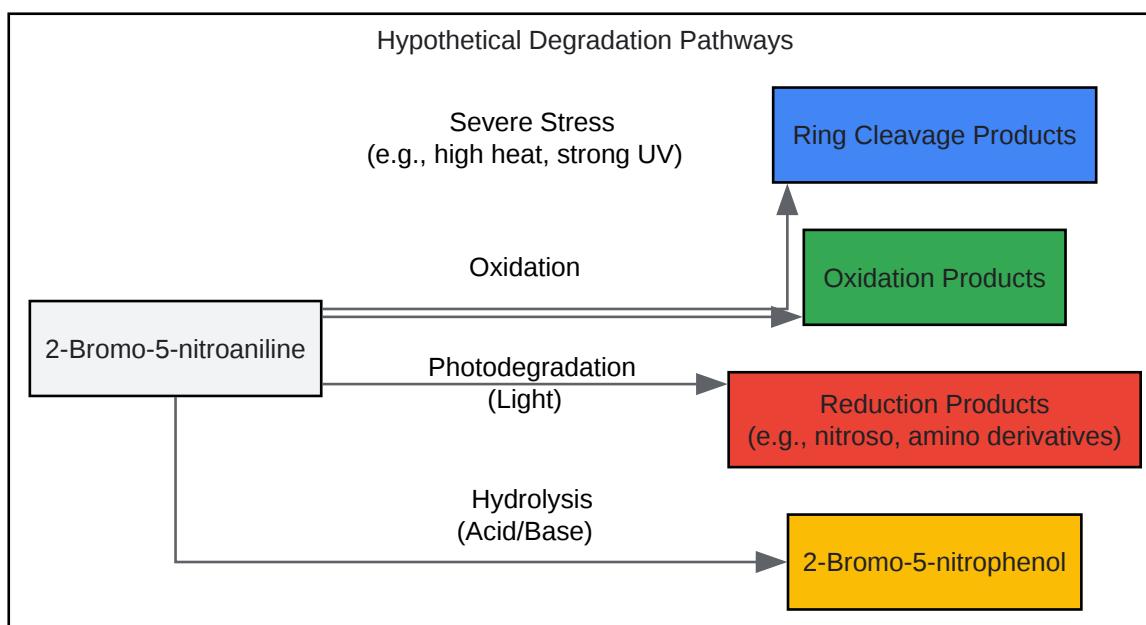
Hypothetical Degradation Pathways:

Based on the known reactivity of similar compounds, the following degradation pathways for **2-Bromo-5-nitroaniline** can be postulated:

- Hydrolysis: The amide linkage in nitroanilines can be susceptible to hydrolysis under acidic or basic conditions, potentially leading to the formation of 2-bromo-5-nitrophenol.
- Photodegradation: Exposure to light, particularly UV radiation, can induce photochemical reactions in aromatic nitro compounds. This may involve the reduction of the nitro group to nitroso, hydroxylamino, or amino functionalities, or even ring cleavage.[\[8\]](#)

- Thermal Degradation: At elevated temperatures, nitroaromatic compounds can undergo decomposition. The presence of bromine may influence the degradation products, which could include the release of hydrogen bromide.[9]
- Oxidative Degradation: Interaction with strong oxidizing agents can lead to the oxidation of the aniline functional group and potentially the aromatic ring.

The following diagram illustrates a hypothetical degradation pathway for **2-Bromo-5-nitroaniline**.



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Caption: Hypothetical degradation pathways for **2-Bromo-5-nitroaniline**.

## Experimental Protocols for Stability Assessment

To experimentally determine the stability of **2-Bromo-5-nitroaniline**, a forced degradation study is recommended. This involves subjecting the compound to a variety of stress conditions to identify potential degradation products and develop a stability-indicating analytical method. The following are example protocols that would require validation for this specific compound.

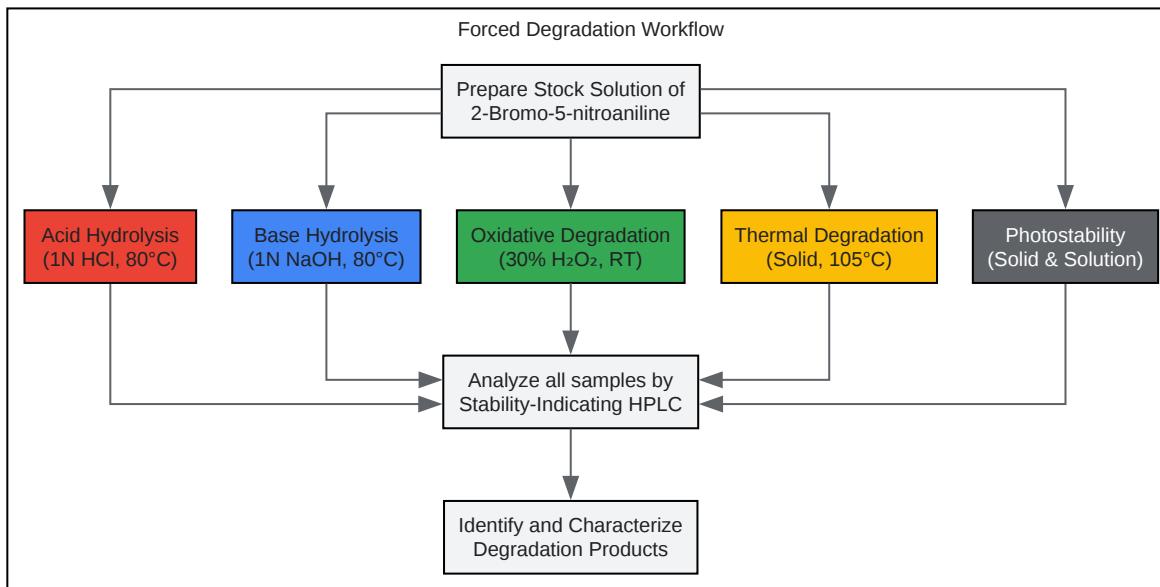
### Forced Degradation Study Protocol

Objective: To generate potential degradation products of **2-Bromo-5-nitroaniline** under various stress conditions.

Methodology:

- Sample Preparation: Prepare a stock solution of **2-Bromo-5-nitroaniline** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
- Stress Conditions:
  - Acid Hydrolysis: Mix the stock solution with an equal volume of 1N HCl. Heat at 80°C for 24 hours.
  - Base Hydrolysis: Mix the stock solution with an equal volume of 1N NaOH. Heat at 80°C for 24 hours.
  - Oxidative Degradation: Mix the stock solution with an equal volume of 30% hydrogen peroxide. Keep at room temperature for 24 hours.
  - Thermal Degradation (Solid): Place the solid compound in an oven at 105°C for 48 hours.
  - Photostability (Solid & Solution): Expose the solid compound and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
- Sample Analysis: Analyze the stressed samples, along with an unstressed control sample, using a stability-indicating HPLC method.

The following diagram outlines the workflow for a forced degradation study.



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Caption: Workflow for a forced degradation study.

## Stability-Indicating HPLC Method

Objective: To develop a high-performance liquid chromatography (HPLC) method capable of separating **2-Bromo-5-nitroaniline** from its potential degradation products and impurities.

Example HPLC Parameters:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Phosphoric acid in Water
Mobile Phase B	Acetonitrile
Gradient	Time (min)
0	
20	
25	
26	
30	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 µL

Note: This method is a starting point and would require optimization and validation for the specific application. The use of a photodiode array (PDA) detector is recommended for peak purity analysis.

## Conclusion

While **2-Bromo-5-nitroaniline** is generally stable under recommended storage conditions, its potential for degradation under stress should not be overlooked. This guide provides a framework for its proper storage and for the design of stability studies. For critical applications, it is imperative to perform experimental stability testing to establish a definitive shelf-life and to identify and control any potential degradation products. The information and protocols presented here serve as a valuable resource for researchers and professionals working with this compound, ensuring its quality and integrity throughout the development lifecycle.

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